

MCPP Methyl Ester-d3: A Technical Guide to Safe Handling and Analytical Applications

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Compound of Interest

Compound Name: *MCPP methyl ester-d3*

Cat. No.: *B12419445*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **MCPP methyl ester-d3**. **MCPP methyl ester-d3** is the deuterated form of MCPP methyl ester, a derivative of the herbicide Mecoprop. The primary application of this isotopically labeled compound is as an internal standard in analytical testing, particularly for chromatographic techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS). The introduction of deuterium atoms allows for precise quantification in complex matrices by differentiating the internal standard from the native analyte.

While a specific Safety Data Sheet (SDS) for **MCPP methyl ester-d3** is not readily available, the safety profile is expected to be analogous to its non-deuterated counterpart, MCPP methyl ester, and the parent compound, MCPP (Mecoprop). The key difference in the deuterated form is its isotopic composition, which does not significantly alter its chemical reactivity or toxicological properties. This guide compiles and summarizes the available safety and handling data from the SDS of the parent compounds to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the available quantitative data for MCPP methyl ester is presented below. It is important to note that some variations in reported values exist in the literature.

Property	Value	Source(s)
Chemical Formula	C ₁₁ H ₁₀ D ₃ ClO ₃	N/A
Molecular Weight	231.71 g/mol	N/A
CAS Number	Not available	N/A
Parent Compound CAS	23844-56-6 (MCPPE methyl ester)	[1]
Appearance	Colorless to light brown crystalline solid or liquid	[2]
Boiling Point	97-98 °C at 0.7 Torr; ~294 °C at 760 Torr	[1][3]
Melting Point	94-95 °C (for parent acid, MCPPE)	
Density	~1.172 g/cm ³ (Predicted)	
Flash Point	100.0 °C (212.0 °F)	
Solubility	Soluble in acetone, alcohol, benzene, diethyl ether, and ethyl acetate.	

Hazard Identification and Safety Precautions

Based on the hazard classifications of the parent compounds, **MCPPE methyl ester-d3** should be handled with care. The following is a summary of potential hazards and recommended precautionary measures.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.

- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life.
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1): Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- Prevention:
 - Wash hands and any exposed skin thoroughly after handling.
 - Do not eat, drink, or smoke when using this product.
 - Wear protective gloves, protective clothing, eye protection, and face protection.
 - Avoid release to the environment.
- Response:
 - If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
 - Collect spillage.
- Storage:
 - Store in a well-ventilated place. Keep container tightly closed. Store locked up.
- Disposal:
 - Dispose of contents/container in accordance with local, regional, national, and international regulations.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **MCPP methyl ester-d3** and to ensure the safety of laboratory personnel.

- Handling:
 - Use this product only in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
 - Avoid contact with skin, eyes, and clothing.
 - Employ engineering controls to minimize exposure.
 - When not in use, keep containers tightly closed.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep away from heat, sparks, and open flames.
 - Store separately from incompatible materials such as strong oxidizing agents.
 - Follow the storage temperature recommendations provided by the supplier, which is typically at room temperature.

Experimental Protocols and Applications

MCPP methyl ester-d3 is primarily used as an internal standard for the quantification of MCPP and related phenoxy herbicides in various matrices, including environmental and biological samples. The use of a deuterated internal standard is a robust analytical technique that corrects for variations in sample preparation and instrument response.

Sample Preparation for GC-MS Analysis:

A generalized protocol for the extraction and derivatization of phenoxy herbicides from a water sample is outlined below. This protocol may need to be optimized based on the specific matrix

and analytical instrumentation.

- **Sample Collection:** Collect a representative sample (e.g., 500 mL of water).
- **Internal Standard Spiking:** Add a known amount of **MCPP methyl ester-d3** solution (in a solvent like methanol or acetone) to the sample at the beginning of the extraction process.
- **Acidification:** Adjust the pH of the water sample to ≤ 2 with a suitable acid (e.g., sulfuric acid) to protonate the acidic herbicides.
- **Liquid-Liquid Extraction (LLE):**
 - Transfer the acidified sample to a separatory funnel.
 - Add an appropriate organic solvent (e.g., dichloromethane or diethyl ether).
 - Shake vigorously for 1-2 minutes, periodically venting the funnel.
 - Allow the layers to separate and collect the organic phase.
 - Repeat the extraction process two more times with fresh solvent.
 - Combine the organic extracts.
- **Drying and Concentration:**
 - Dry the combined organic extract by passing it through a column of anhydrous sodium sulfate.
 - Concentrate the extract to a small volume (e.g., 1 mL) using a rotary evaporator or a gentle stream of nitrogen.
- **Derivatization (if analyzing the parent acid):**
 - If the target analyte is the MCPP acid, a derivatization step to form the methyl ester is necessary for GC analysis. This can be achieved using reagents such as diazomethane or BF_3 -methanol. Note: As **MCPP methyl ester-d3** is already in the ester form, this step is for the non-esterified target analyte.

- Final Volume Adjustment: Adjust the final volume of the extract to a precise volume (e.g., 1.0 mL) with the appropriate solvent. The sample is now ready for GC-MS analysis.

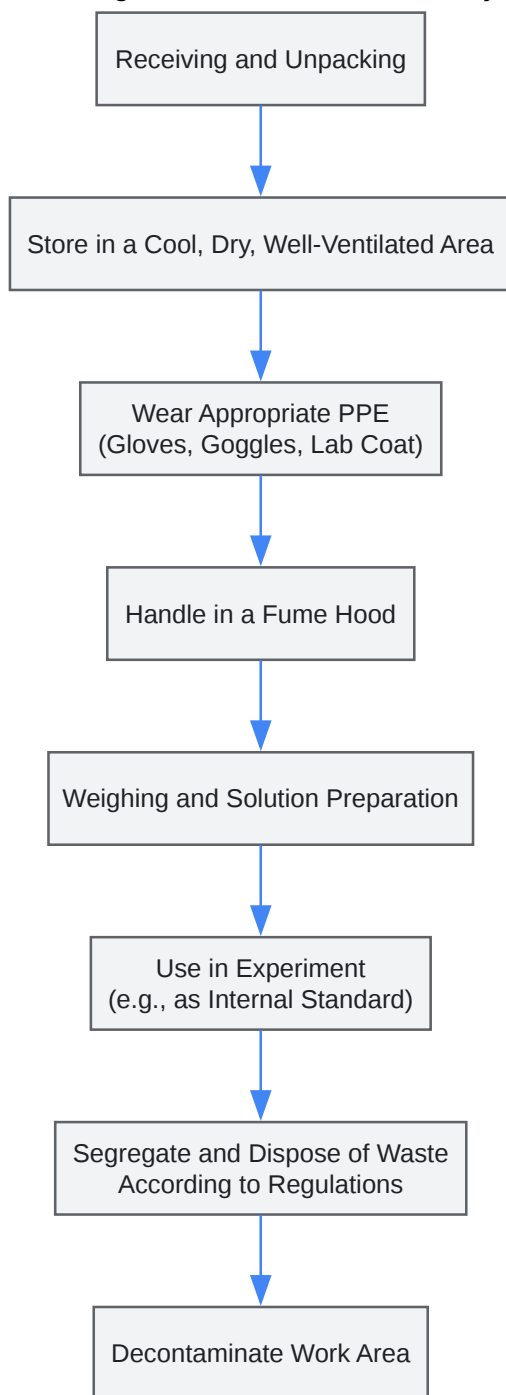
GC-MS Instrumental Analysis:

- Gas Chromatograph (GC): Equipped with a capillary column suitable for pesticide analysis (e.g., DB-5ms, HP-5ms).
- Injection: A typical injection volume is 1-2 μ L in splitless mode.
- Oven Temperature Program: An optimized temperature program is used to separate the analytes of interest.
- Mass Spectrometer (MS): Operated in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.
 - Quantification Ion: A specific ion for the target analyte (MCPP methyl ester).
 - Internal Standard Ion: A specific ion for **MCPP methyl ester-d3**. The mass-to-charge ratio will be 3 units higher than the corresponding fragment of the non-deuterated standard.
- Quantification: The concentration of the analyte is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Visualized Workflows

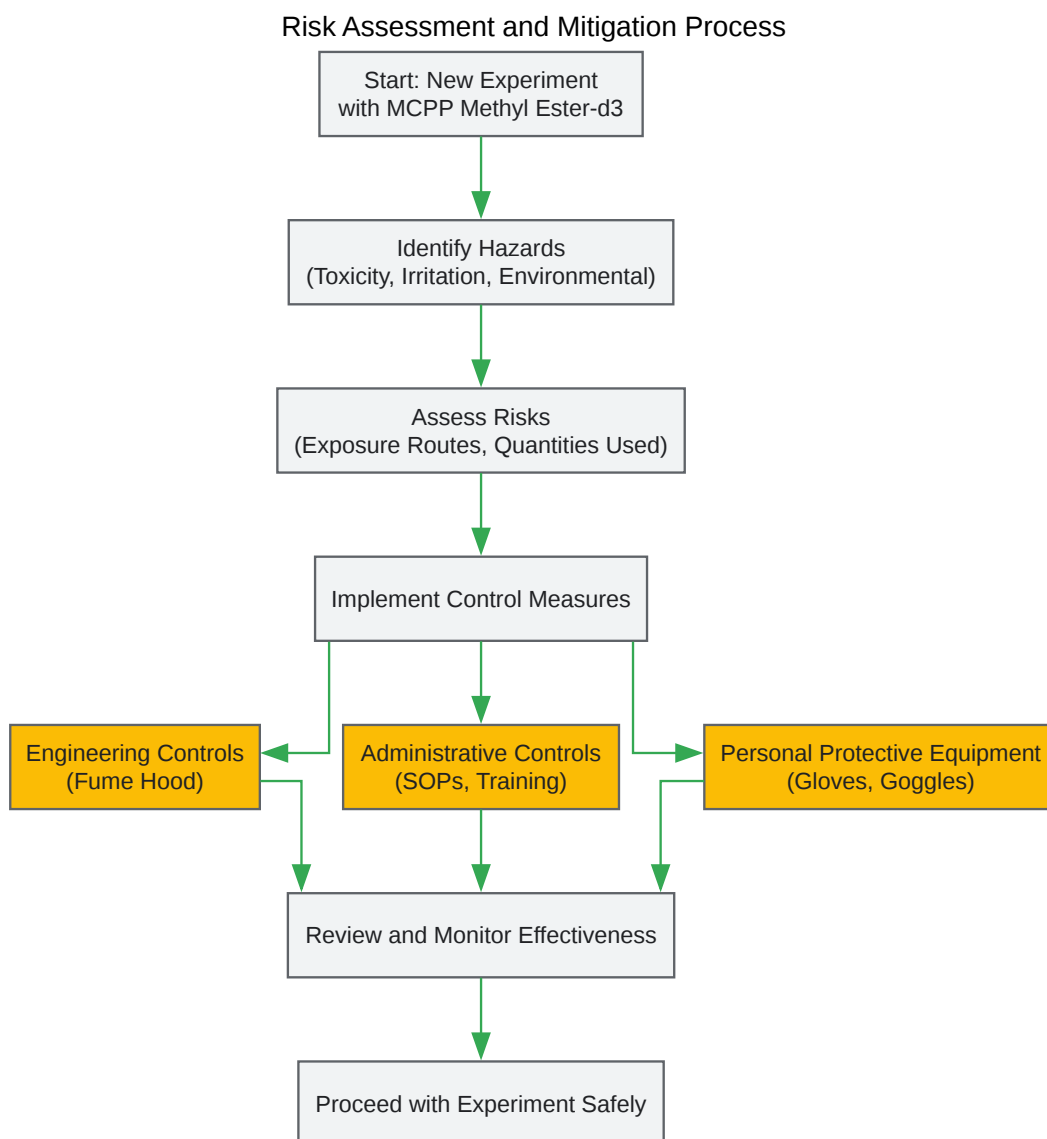
The following diagrams illustrate key logical and experimental workflows for handling and using **MCPP methyl ester-d3**.

General Handling Workflow for MCPP Methyl Ester-d3



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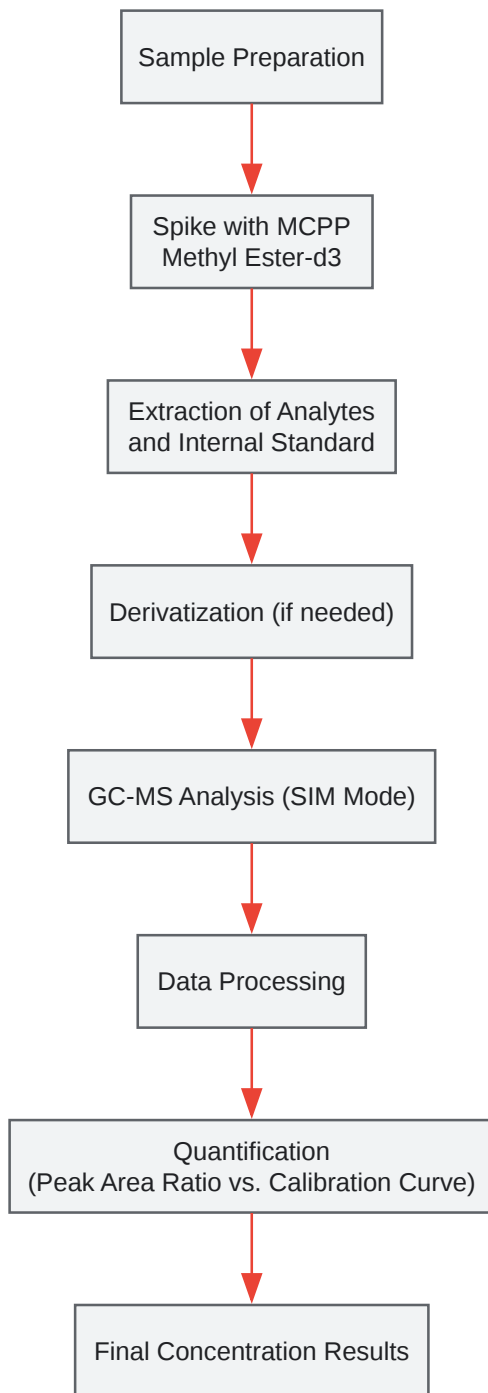
General Handling Workflow



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Risk Assessment and Mitigation

Analytical Workflow using Deuterated Internal Standard

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Analytical Workflow

This technical guide is intended to provide essential safety and handling information for **MCPP methyl ester-d3**. It is crucial for all users to consult the Safety Data Sheet provided by the supplier for the most accurate and detailed information and to always adhere to good laboratory practices.

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